

Technical Support Center: Disposal of 1-Chlorohexane Waste

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Compound of Interest

Compound Name: 1-Chlorohexane

Cat. No.: B165106

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This guide provides troubleshooting and frequently asked questions for the safe and compliant disposal of **1-chlorohexane** waste in a laboratory environment. Adherence to these procedures is critical for personnel safety and environmental protection.

Troubleshooting Guide

Issue	Probable Cause	Solution
Uncertainty about waste classification	1-Chlorohexane is a halogenated organic solvent.	Due to its chlorine content, 1-chlorohexane waste must be classified as halogenated organic waste.[1] It is crucial to not mix this with non-halogenated solvents, as this can create dangerous chemical reactions and increase disposal costs.[1][2]
Spill of 1-chlorohexane waste	Accidental mishandling or container failure.	In the event of a spill, evacuate the immediate area and ensure proper ventilation, preferably within a fume hood. [1] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (nitrile or neoprene), a lab coat, and eye protection.[1] Absorb the spill with a non-combustible material like dry earth or sand.[3][4] Collect the absorbed material using non-sparking tools and place it in the designated halogenated organic waste container.[3][4] Decontaminate the spill area with a suitable solvent and collect the cleaning materials as halogenated waste.[1]
Waste container is unlabeled or improperly labeled	Oversight or lack of awareness of labeling requirements.	All waste containers must be clearly labeled. The label for 1-chlorohexane waste should read "Halogenated Organic Waste" and include the full chemical name "1-

Chlorohexane" and its CAS number (544-10-5).[1] If a container's contents are unknown, it must be treated as hazardous waste until identified. Contact your institution's Environmental Health and Safety (EHS) department for guidance on handling unknown waste.

Crystallization or precipitation in the waste container

Mixing of incompatible chemicals or temperature fluctuations.

Do not attempt to open or handle a container with unexpected solids. Isolate the container in a well-ventilated area away from heat and ignition sources. Report the situation to your EHS department immediately for professional assessment and disposal.

Frequently Asked Questions (FAQs)

Q1: How should I collect and store **1-chlorohexane** waste in the lab?

A1: Collect **1-chlorohexane** waste in a designated, properly labeled, and sealed waste container.[1] The container should be made of a material compatible with halogenated organic compounds, such as glass or high-density polyethylene (HDPE).[1] Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents and bases.[1][5] Ensure the storage area is away from heat sources and direct sunlight.[5]

Q2: Can I mix **1-chlorohexane** waste with other organic solvents?

A2: No. You must not mix **1-chlorohexane** waste with non-halogenated solvents.[1] Halogenated and non-halogenated waste streams are treated differently and mixing them can

complicate and increase the cost of disposal.[2][6] Mixing can also lead to dangerous chemical reactions.[1]

Q3: Is it permissible to dispose of small amounts of **1-chlorohexane** down the drain?

A3: Absolutely not. **1-Chlorohexane** is insoluble in water and harmful to aquatic life.[5][7]

Disposing of this chemical down the drain is a serious violation of environmental regulations.[1]

Q4: What personal protective equipment (PPE) is required when handling **1-chlorohexane** waste?

A4: When handling **1-chlorohexane** waste, you should wear chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat or chemical-resistant apron, and safety glasses or a face shield. [1] All handling of open containers should be done in a well-ventilated area, preferably inside a chemical fume hood.[1][8]

Q5: How do I arrange for the final disposal of my **1-chlorohexane** waste container?

A5: Follow your institution's specific procedures for hazardous waste pickup. This typically involves contacting your Environmental Health and Safety (EHS) department to schedule a collection.[1] Do not dispose of this chemical in the regular trash.[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	544-10-5	[3][5][9][10][11][12][13]
Molecular Formula	C ₆ H ₁₃ Cl	[5][10]
Molecular Weight	120.62 g/mol	[3][14][9][10]
Appearance	Colorless liquid	[5]
Boiling Point	133-135 °C	[11][13]
Melting Point	-94 °C	[11][13]
Flash Point	27 °C (80.6 °F) - closed cup	[11]
Density	0.879 g/mL at 25 °C	[11]
Water Solubility	Insoluble	[5][7][11]
Storage Temperature	Below +30°C	[9]

Experimental Protocol: Segregation and Collection of 1-Chlorohexane Waste

Objective: To safely collect and store **1-chlorohexane** waste for disposal in a laboratory setting.

Materials:

- Designated halogenated organic waste container (glass or HDPE) with a screw cap.
- Waste label with "Halogenated Organic Waste," "**1-Chlorohexane**," and CAS number (544-10-5).
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile or neoprene gloves.
- Chemical fume hood.
- Funnel compatible with the waste container.

Procedure:

- Preparation:

1. Ensure all necessary PPE is worn correctly.
2. Perform all waste transfer operations within a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)
3. Properly label the clean, empty halogenated waste container before adding any waste.

- Waste Collection:

1. Carefully place a funnel in the opening of the labeled waste container.
2. Slowly decant the **1-chlorohexane** waste from your experimental apparatus into the funnel, avoiding splashes.
3. Once the waste is transferred, remove the funnel.
4. Securely fasten the cap on the waste container to prevent leakage or evaporation.[\[1\]](#)

- Segregation and Storage:

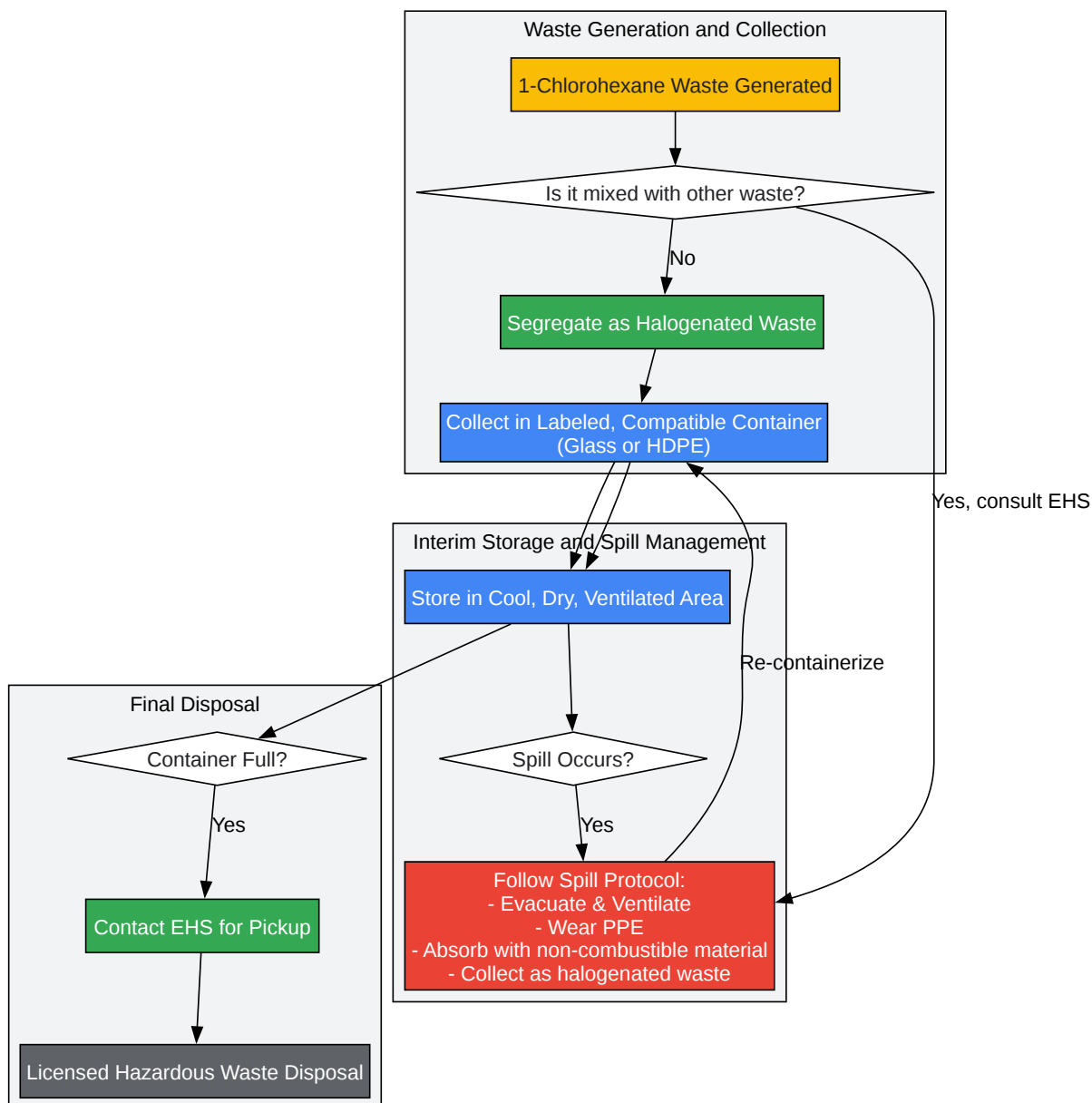
1. Do not add any other type of waste, especially non-halogenated solvents, to this container.
[\[1\]](#)
2. Store the sealed container in a designated secondary containment bin within a cool, dry, and well-ventilated hazardous waste storage area.[\[1\]](#)
3. Ensure the storage area is away from incompatible materials, particularly strong oxidizing agents and bases.[\[5\]](#)

- Final Disposal:

1. When the waste container is full (typically around 80% capacity to allow for expansion), or when the experiment is complete, contact your institution's EHS department to arrange for pickup.[\[1\]](#)

2. Provide the EHS department with accurate information about the waste contents.

Disposal Workflow for 1-Chlorohexane



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Caption: Workflow for the safe disposal of **1-chlorohexane** waste.

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